Application Note: Structural Elucidation of 1-(3-Bromophenyl)piperazine using 1H NMR Spectroscopy

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Compound of Interest

Compound Name:	*1-(3-Bromophenyl)piperazine*
CAS No.:	*31197-30-5*
Cat. No.:	*B3035295*

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Abstract

This document provides a comprehensive guide to the analysis of **1-(3-Bromophenyl)piperazine** using high-resolution proton Nuclear Magnetic Resonance (1H NMR) spectroscopy. As a crucial building block in medicinal chemistry and drug development, unequivocal structural verification and purity assessment of this compound are paramount.[1] This application note details a robust protocol for sample preparation, data acquisition, and spectral processing. It further presents an in-depth analysis of the resulting 1H NMR spectrum, including chemical shift assignments, coupling constant analysis, and integration, providing a self-validating system for the compound's structural confirmation. This guide is intended for researchers, chemists, and quality control specialists in the pharmaceutical and chemical industries.

Introduction: The Role of 1-(3-Bromophenyl)piperazine in Synthesis

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1-(3-Bromophenyl)piperazine (CAS No: 31197-30-5, Molecular Formula: $C_{10}H_{13}BrN_2$) is a disubstituted piperazine derivative of significant interest in synthetic and medicinal chemistry.[2] The piperazine moiety is a common pharmacophore found in numerous clinically approved drugs, often imparting favorable pharmacokinetic properties.[1][3] The bromophenyl group provides a versatile synthetic handle for a variety of cross-coupling reactions, such as Suzuki and Buchwald-Hartwig aminations, enabling the construction of complex molecular architectures for drug discovery programs targeting diverse therapeutic areas.[1]

Given its role as a key intermediate, confirming the identity, substitution pattern, and purity of **1-(3-Bromophenyl)piperazine** is a critical first step in any synthetic campaign. 1H NMR spectroscopy is the premier analytical technique for this purpose, offering detailed information about the molecular structure in solution. It allows for the precise mapping of all proton environments within the molecule, confirming the connectivity and stereochemistry essential for its intended use.

Experimental Protocol: A Validated Approach

The quality of an NMR spectrum is fundamentally dependent on meticulous sample preparation and the selection of appropriate acquisition parameters. This protocol is designed to yield high-resolution spectra suitable for unambiguous structural assignment.

Materials and Reagents

- Analyte: **1-(3-Bromophenyl)piperazine** (>97% purity)
- Deuterated Solvent: Chloroform-d ($CDCl_3$) or Dimethyl sulfoxide-d_6 (DMSO-d_6). The choice depends on sample solubility and the desire to observe the N-H proton, which is more readily seen in DMSO-d_6. $CDCl_3$ is a common starting point.[4][5]
- Internal Standard: Tetramethylsilane (TMS) for chemical shift referencing (0 ppm). Often included in commercial deuterated solvents.
- Equipment: High-quality 5 mm NMR tubes, Pasteur pipettes, glass wool, and precision balance.

Safety Considerations

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1-(3-Bromophenyl)piperazine is classified as harmful if swallowed and may cause skin and eye irritation.[2][6] Always handle the compound in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Consult the Safety Data Sheet (SDS) before use.[6][7]

Sample Preparation Protocol

The objective is to prepare a clear, homogeneous solution free of particulate matter, which can degrade spectral quality by disrupting the magnetic field homogeneity.

- Weighing: Accurately weigh 10-15 mg of **1-(3-Bromophenyl)piperazine** into a small, clean glass vial. For small molecules, this concentration provides excellent signal-to-noise in a short time without causing issues like line broadening that can arise from overly concentrated, viscous samples.[4][5][8]

- Dissolution: Add approximately 0.6 mL of deuterated solvent (e.g., $CDCl_3$) to the vial. Capping and gently vortexing the vial is more effective for achieving complete dissolution than attempting to mix inside the narrow NMR tube.[4]

- Filtration and Transfer: Place a small plug of glass wool into a Pasteur pipette. Filter the solution through the pipette directly into a clean, unscratched 5 mm NMR tube. This step removes any insoluble particulates that would lead to broad spectral lines. The final sample volume should be between 0.5-0.6 mL, corresponding to a height of about 4-5 cm in the tube, which is optimal for detection by the instrument's receiver coils.[5][9]

- Capping and Labeling: Securely cap the NMR tube to prevent solvent evaporation and label it clearly. Wipe the outside of the tube with a lint-free tissue before inserting it into the spectrometer.

NMR Data Acquisition

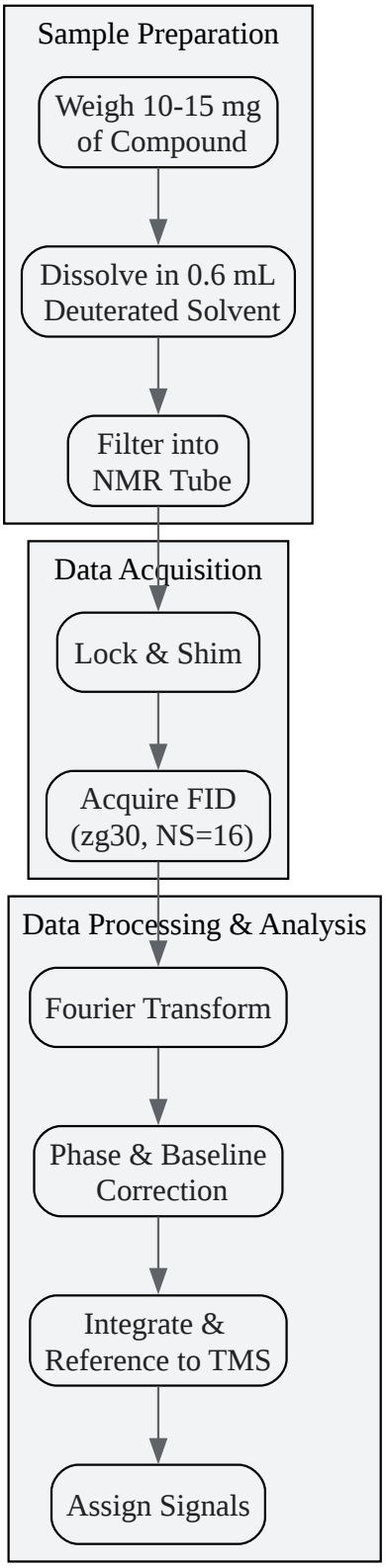
The following parameters are recommended for a standard 400 MHz spectrometer and can be adjusted as needed. The goal is to achieve adequate digital resolution and signal-to-noise.

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Parameter	Recommended Value	Rationale
Pulse Program	zg30	A standard 1D proton experiment with a 30° flip angle. This provides a good balance between signal intensity and quantitative reliability, allowing for faster repetition times.[10]
Number of Scans (NS)	8-16	Signal averaging increases the signal-to-noise ratio (S/N), which is proportional to the square root of the number of scans.[11]
Acquisition Time (AQ)	~3.0 - 4.0 s	A longer acquisition time allows for the decay of the Free Induction Decay (FID) signal, resulting in sharper lines and better resolution in the transformed spectrum.[10] [11]
Relaxation Delay (D1)	2.0 - 5.0 s	Ensures that all protons have sufficiently relaxed back to equilibrium before the next pulse, which is crucial for accurate signal integration.[12]
Spectral Width (SW)	16 ppm (0-16 ppm)	A sufficiently wide window to ensure all proton signals, from aliphatic to aromatic, are captured.
Receiver Gain (RG)	Auto-adjusted ('rga')	The instrument automatically sets the optimal gain to maximize signal detection without overloading the detector.[12]

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Experimental Workflow Diagram



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Caption: Workflow for 1H NMR analysis.

Spectral Analysis and Interpretation

Following acquisition, the raw time-domain data (FID) is converted into the familiar frequency-domain spectrum through a series of standard processing steps.[13][14][15]

- Fourier Transformation (FT): Converts the FID from a time vs. intensity plot to a frequency vs. intensity plot.
- Phase Correction: Adjusts all peaks to be purely absorptive (positive and symmetrical).[14]
- Baseline Correction: Corrects any rolling or distortion in the spectrum's baseline.[14]
- Referencing: The chemical shift (δ) axis is calibrated by setting the internal TMS signal to 0.00 ppm.

Structural Assignment of 1-(3-Bromophenyl)piperazine

The structure of **1-(3-Bromophenyl)piperazine** contains distinct proton environments that give rise to a predictable pattern of signals. The analysis hinges on evaluating four key pieces of information for each signal: chemical shift (δ), integration, multiplicity (splitting pattern), and coupling constants (J).

Caption: Structure and proton labeling scheme.

Predicted 1H NMR Data Summary

The following table summarizes the expected signals for **1-(3-Bromophenyl)piperazine** in $CDCl_3$.

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Proton Label	Chemical Shift (δ, ppm)	Integration	Multiplicity	Coupling Constant (J, Hz)	Assignment Justification
H-5'	~7.15	1H	t	J ≈ 8.0	Aromatic proton ortho to two other aromatic protons, appearing as a triplet.
H-2'	~7.05	1H	t	J ≈ 2.0	Aromatic proton meta to two protons and adjacent to the piperazine nitrogen. Appears as a narrow triplet or singlet-like peak.
H-6'	~6.85	1H	ddd	J ≈ 8.0, 2.4, 1.0	Aromatic proton with ortho, meta, and para couplings.
H-4'	~6.75	1H	ddd	J ≈ 8.0, 2.4, 1.0	Aromatic proton with ortho and meta couplings.
H-2, H-6	~3.20	4H	t	J ≈ 5.0	Methylene protons adjacent to

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					the electron-withdrawing aryl group and the other piperazine CH_2 group.
H-3, H-5	~3.10	4H	t	J ≈ 5.0	Methylene protons adjacent to the secondary amine and the other piperazine CH_2 group.
N-H	~1.80	1H	br s	-	Broad singlet due to quadrupolar relaxation and possible exchange with trace water. Signal position and intensity can be variable.

Analysis Causality:

- Aromatic Region (6.7-7.2 ppm): The four aromatic protons are non-equivalent due to the meta-bromo substitution. Their chemical shifts are influenced by the electron-withdrawing bromine atom and the electron-donating piperazine nitrogen. The splitting patterns arise from through-bond coupling to neighboring protons. Ortho coupling (^3J) is typically the largest (6-10 Hz), while meta coupling (^4J) is smaller (1-3 Hz).[16][17]

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- Aliphatic Region (3.0-3.3 ppm): The piperazine ring protons appear as two distinct signals because the two nitrogen atoms are in different chemical environments (one attached to an aryl group, one is a secondary amine). They typically appear as triplets due to coupling ($^3J \approx$ 5-7 Hz) with the protons on the adjacent methylene groups within the ring.[18]

- N-H Proton: The secondary amine proton is often a broad singlet and may exchange with deuterium if trace D_2O is present, causing it to diminish or disappear. Its chemical shift is highly dependent on solvent and concentration.

Trustworthiness and Self-Validation

The protocol ensures trustworthy results through a self-validating data set:

- Reciprocal Coupling: The coupling constant (J value) between two coupled protons must be identical. For example, the J value observed in the triplet for H-5' must match the ortho coupling component in the signals for H-4' and H-6'.[19]

- Integral Ratios: The relative areas of the integrated signals must correspond to the number of protons they represent. The ratio of the aromatic protons to the two sets of piperazine protons should be 4:4:4, simplifying to 1:1:1 for the unique proton environments.

- Internal Referencing: The use of TMS as an internal standard provides a universally accepted reference point, ensuring the accuracy and reproducibility of chemical shift values.[4]

Conclusion

1H NMR spectroscopy provides a definitive and information-rich method for the structural confirmation of **1-(3-Bromophenyl)piperazine**. By following the detailed protocol for sample preparation, data acquisition, and systematic spectral analysis presented in this note, researchers can confidently verify the identity and purity of this important synthetic intermediate. The congruence of chemical shifts, integration values, and coupling constants provides a robust, self-validating conclusion, ensuring the integrity of materials used in research and drug development.

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